

"N-(Boc-PEG5)-N-bis(PEG4-acid)" molecular weight and formula

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Compound of Interest

Compound Name: *N-(Boc-PEG5)-N-bis(PEG4-acid)*

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In-Depth Technical Guide: N-(Boc-PEG5)-N-bis(PEG4-acid)

This guide provides a comprehensive overview of the chemical and physical properties of **N-(Boc-PEG5)-N-bis(PEG4-acid)**, a key reagent in modern drug development and bioconjugation. Tailored for researchers, scientists, and professionals in the field, this document outlines the molecule's characteristics and potential applications.

Core Molecular Data

N-(Boc-PEG5)-N-bis(PEG4-acid) is a branched polyethylene glycol (PEG) derivative. Its structure is characterized by a central nitrogen atom to which a Boc-protected PEG5 amine and two PEG4-acid arms are attached. This arrangement provides a versatile platform for conjugation chemistries.

It is crucial to distinguish between two similarly named compounds. This guide focuses on the molecule with a PEG5 chain attached to the amine. A related compound, N-Boc-N-bis(PEG4-acid), has a different molecular structure and properties.

Property	N-(Boc-PEG5)-N-bis(PEG4-acid)
Molecular Formula	C39H76N2O19[1][2]
Molecular Weight	877.0 g/mol [1][2]
CAS Number	2093152-87-3[1][2]
Purity	>96%[1]

Chemical Reactivity and Applications

N-(Boc-PEG5)-N-bis(PEG4-acid) is a valuable tool in the development of complex biomolecules such as antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs)[3]. Its utility stems from its distinct functional groups:

- **Two Terminal Carboxylic Acids:** These groups can be activated to react with primary amines on proteins, peptides, or other molecules to form stable amide bonds. This conjugation is typically facilitated by activating agents like EDC or HATU[2].
- **A Boc-Protected Amine:** The tert-butyloxycarbonyl (Boc) protecting group on the PEG5 arm can be removed under acidic conditions[2]. This reveals a primary amine that can be used for further functionalization, allowing for the sequential attachment of different molecules.

This dual functionality makes the molecule a versatile linker, enabling the precise assembly of multi-component systems.

General Experimental Protocol: Amide Bond Formation

While specific protocols are application-dependent, a general methodology for conjugating the carboxylic acid groups of **N-(Boc-PEG5)-N-bis(PEG4-acid)** to a primary amine-containing molecule is as follows:

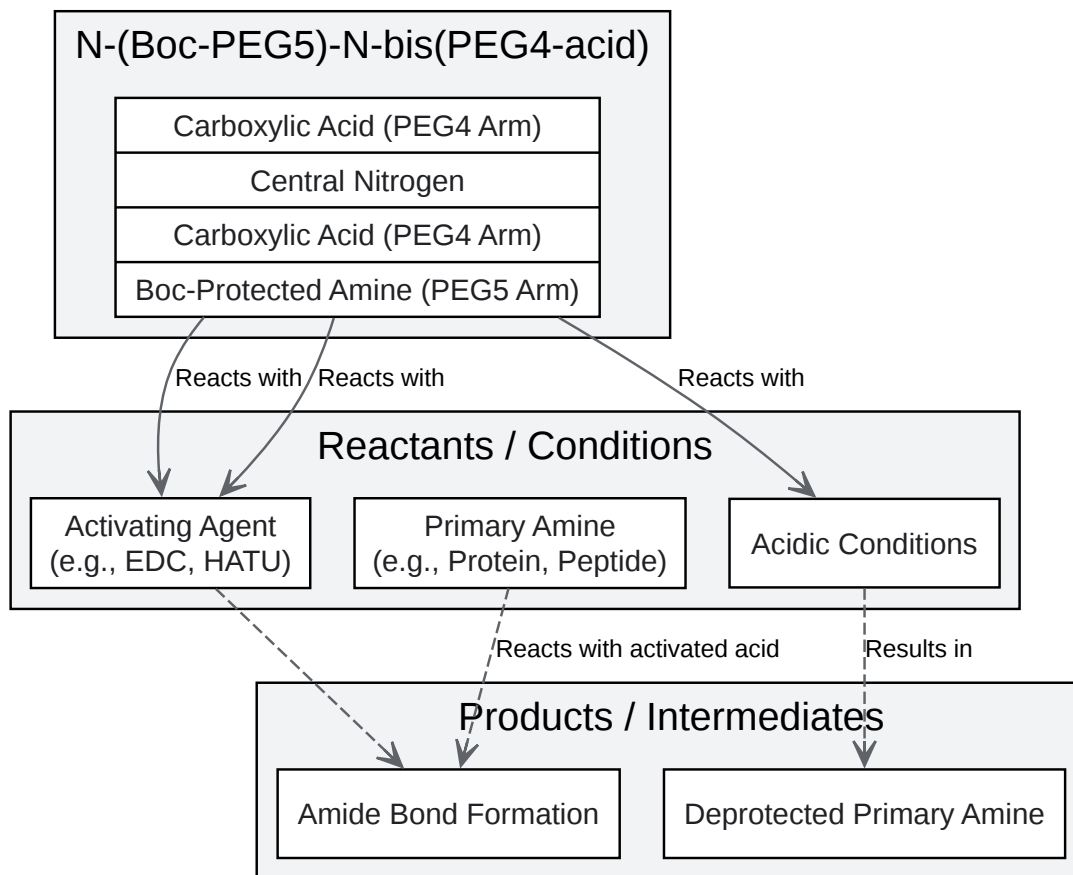
- **Dissolution:** Dissolve **N-(Boc-PEG5)-N-bis(PEG4-acid)** and the amine-containing substrate in a suitable anhydrous organic solvent (e.g., DMF or DMSO).

- **Activation:** Add an activating agent (e.g., EDC and NHS, or HATU) to the solution to convert the carboxylic acids to a more reactive species. The reaction is typically stirred at room temperature for a defined period.
- **Conjugation:** Introduce the amine-containing molecule to the activated linker solution. The reaction mixture is then stirred for several hours to overnight to allow for the formation of the amide bond.
- **Purification:** The final conjugate is purified from unreacted starting materials and byproducts using an appropriate chromatographic technique, such as reversed-phase HPLC.
- **Characterization:** The purified product is characterized by analytical techniques like LC-MS and NMR to confirm its identity and purity.

Logical Relationship of N-(Boc-PEG5)-N-bis(PEG4-acid)

The following diagram illustrates the key functional components of the molecule and their general reactivity.

Logical Diagram of N-(Boc-PEG5)-N-bis(PEG4-acid) Functionality



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Caption: Functional groups of **N-(Boc-PEG5)-N-bis(PEG4-acid)** and their reactions.

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References

- 1. precisepeg.com [precisepeg.com]
- 2. N-(Boc-PEG5)-N-bis(PEG4-acid), 2093152-87-3 | BroadPharm [broadpharm.com]

- 3. N-(Boc-PEG5)-N-bis(PEG4-acid) | PROTAC linker | CAS# 2093152-87-3 | InvivoChem [invivochem.com]
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